

Application Notes and Protocols for VEGFR-2-IN-37 Stock Solution Preparation

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Compound of Interest

Compound Name: VEGFR-2-IN-37

Cat. No.: B15576131

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Introduction

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis, is a critical target in cancer research and other diseases involving abnormal blood vessel formation.[1] **VEGFR-2-IN-37** is an inhibitor of VEGFR-2 and has been identified as a potential inhibitor of human umbilical vein endothelial cell (HUVEC) proliferation.[2] Accurate and consistent preparation of stock solutions is paramount for reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecule inhibitors like **VEGFR-2-IN-37** for in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **VEGFR-2-IN-37** stock solutions in DMSO.

Physicochemical Properties and Storage Recommendations

A summary of the key quantitative data for **VEGFR-2-IN-37** is presented in the table below. This information is essential for accurate preparation of stock solutions and for ensuring the stability of the compound.

Property	Value	Source(s)
Molecular Weight	324.40 g/mol	[3]
Molecular Formula	C ₁₈ H ₁₆ N ₂ O ₂ S	[2]
Appearance	Off-white to pink solid powder	[2]
Solubility in DMSO	Soluble (specific concentration not provided)	[2]
Recommended Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2]
Recommended Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month	[3][4]

Experimental Protocols

Materials

- **VEGFR-2-IN-37** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Pipettors and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution of VEGFR-2-IN-37 in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **VEGFR-2-IN-37**.

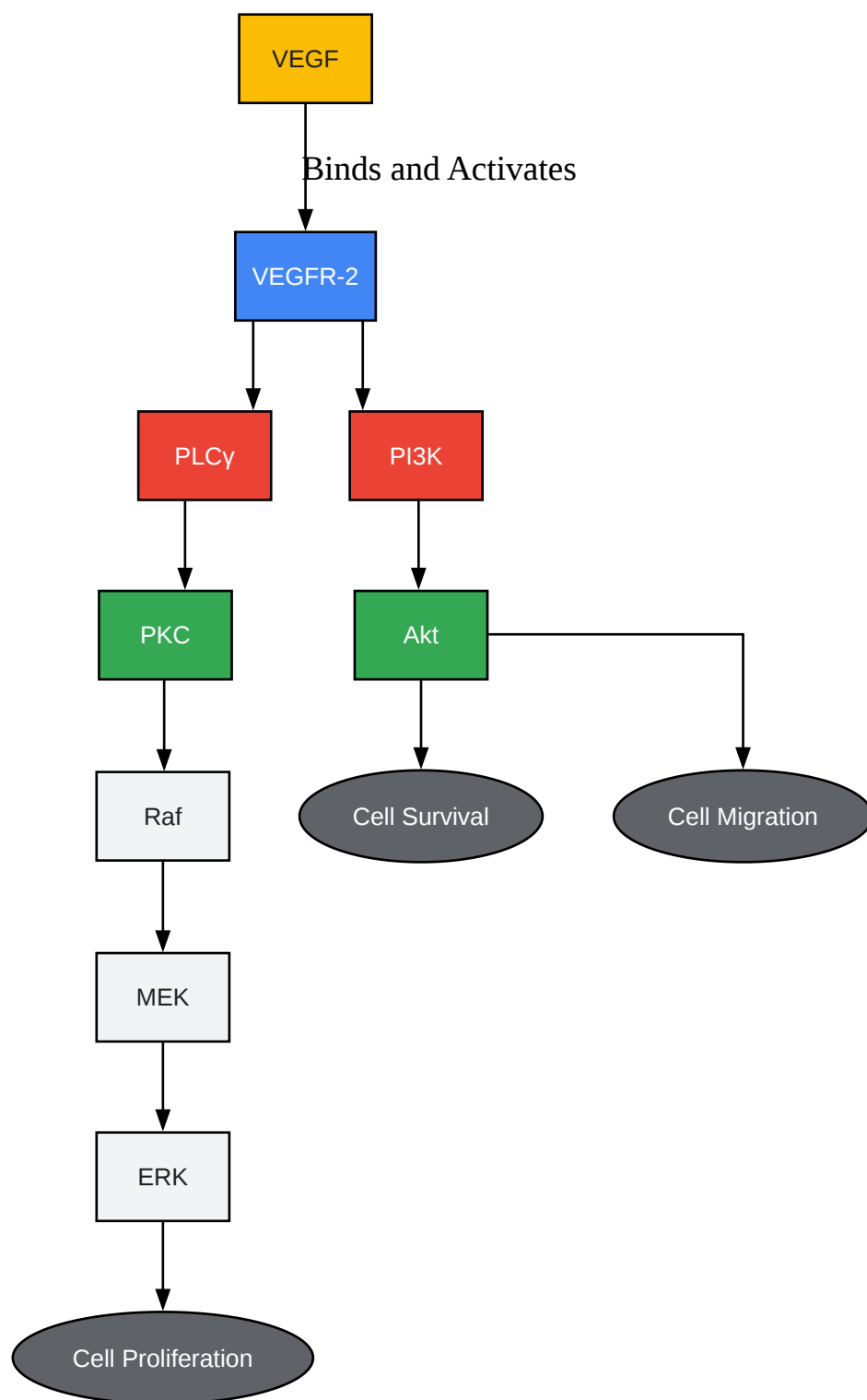
- **Equilibrate Reagents:** Allow the vial of **VEGFR-2-IN-37** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 324.40 \text{ g/mol} \times 1000 \text{ mg/g} = 3.244 \text{ mg}$
- **Weighing the Compound:**
 - On a calibrated analytical balance, carefully weigh out 3.244 mg of **VEGFR-2-IN-37** powder and transfer it to a sterile microcentrifuge tube.
 - It is crucial to handle the powder in a fume hood or a designated area to avoid inhalation.
- **Dissolution in DMSO:**
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **VEGFR-2-IN-37** powder.
 - Tightly cap the tube and vortex for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
 - **Troubleshooting:** If the compound does not fully dissolve, gentle warming of the solution in a 37°C water bath for 5-10 minutes or brief sonication can aid in dissolution. However, avoid excessive heat as it may degrade the compound.
- **Aliquoting and Storage:**
 - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

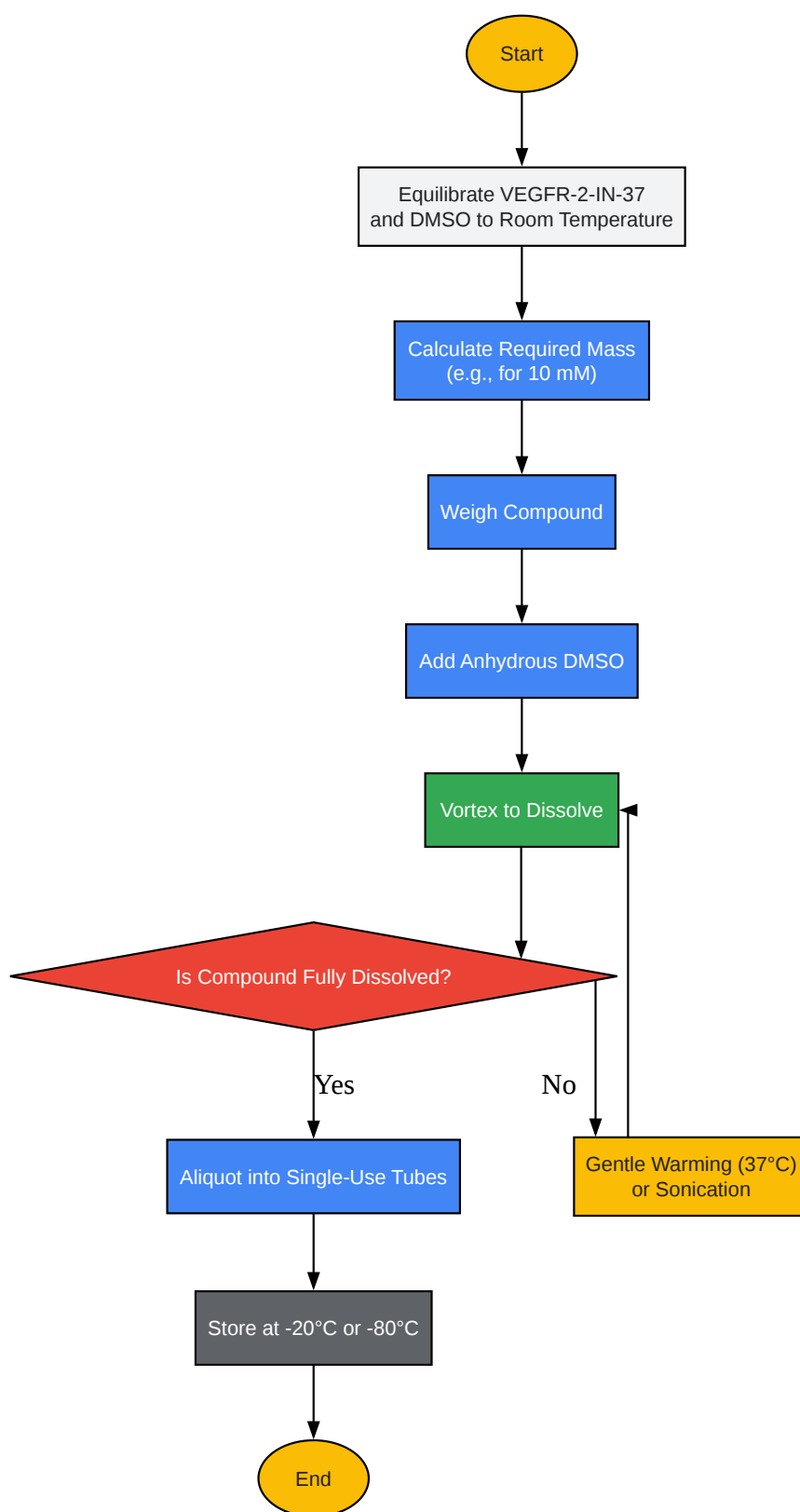
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[4\]](#) Protect the aliquots from light.

Visualizing Experimental and Biological Pathways

VEGFR-2 Signaling Pathway

The binding of Vascular Endothelial Growth Factor (VEGF) to VEGFR-2 initiates a cascade of downstream signaling events that are crucial for angiogenesis. These pathways regulate endothelial cell proliferation, survival, and migration.[\[5\]](#)[\[6\]](#)





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